

In-Depth Technical Guide to the Physicochemical Characteristics of Isoleucyl-Tryptophan

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Compound of Interest

Compound Name: *H-Ile-Trp-OH*

Cat. No.: *B1667342*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isoleucyl-Tryptophan (Ile-Trp), a dipeptide composed of the essential amino acids isoleucine and tryptophan, is emerging as a molecule of significant interest in biomedical research. As an incomplete breakdown product of protein digestion or catabolism, its physiological and cell-signaling effects are areas of active investigation. This technical guide provides a comprehensive overview of the core physicochemical characteristics of Isoleucyl-Tryptophan, detailed experimental protocols for its analysis, and insights into its biological significance, particularly its role in cellular signaling pathways.

Physicochemical Properties

The fundamental physicochemical properties of Isoleucyl-Tryptophan are crucial for understanding its behavior in biological systems and for its potential application in drug development. A summary of these properties is presented below.

Property	Value	Source
Molecular Formula	C ₁₇ H ₂₃ N ₃ O ₃	PubChem[1]
Molecular Weight	317.38 g/mol	PubChem[1]
Physical Description	Solid	Human Metabolome Database (HMDB)[1]
LogP (experimental)	-0.29	Human Metabolome Database (HMDB)[1]
Water Solubility (predicted)	0.2 g/L	ALOGPS[2]
Hydrogen Bond Donor Count	4	PubChem
Hydrogen Bond Acceptor Count	4	PubChem
Rotatable Bond Count	7	PubChem

Stability and Degradation

The stability of Isoleucyl-Tryptophan is a critical factor for its handling, storage, and biological activity. The presence of the tryptophan residue, with its indole ring, makes the dipeptide susceptible to oxidation.

General Stability Considerations:

- **Oxidation:** The indole ring of tryptophan is the primary site of oxidation.[1][3] Reactive oxygen species (ROS), light exposure, and the presence of metal ions can promote the degradation of tryptophan residues within peptides.[1][3]
- **Temperature:** Elevated temperatures can lead to the degradation of tryptophan-containing peptides. In the absence of oxygen, tryptophan is relatively stable up to 140°C, above which decarboxylation and deamination can occur.[4]
- **pH:** The stability of peptides is pH-dependent. While specific data for Isoleucyl-Tryptophan is limited, tryptophan itself is known to be unstable under acidic conditions, particularly during acid hydrolysis.[5]

Potential Degradation Products:

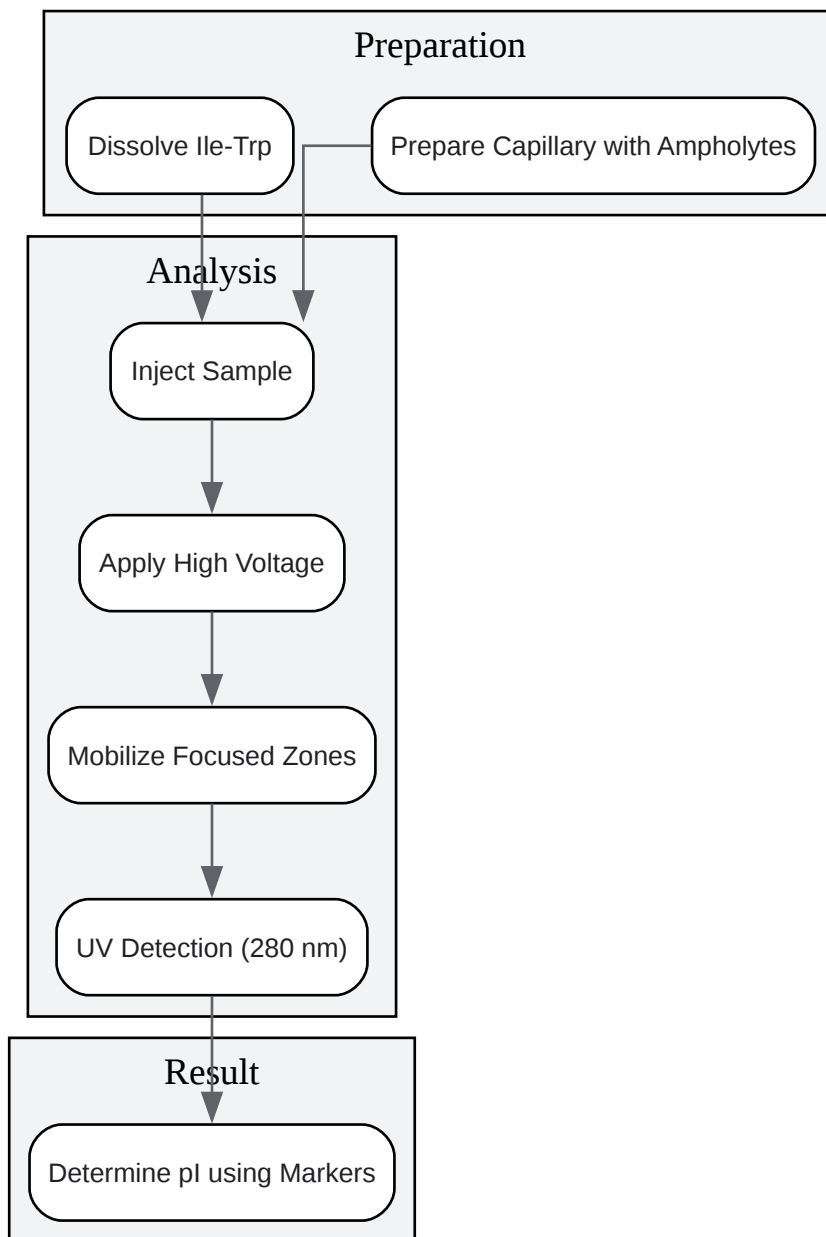
The oxidation of tryptophan residues in peptides can lead to the formation of several degradation products, including:

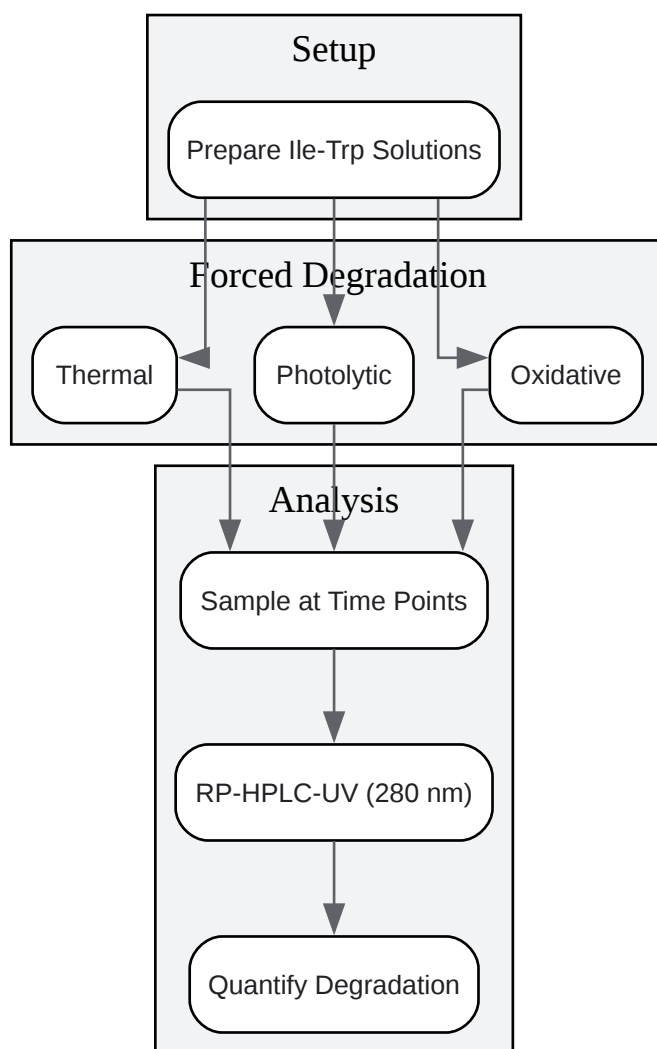
- N-formylkynurenine (NFK)
- Kynurenine (Kyn)
- Oxindolylalanine (Oia)
- Dioxindolylalanine (DiOia)
- 3a-hydroxy-1,2,3,3a,8,8a-hexahydropyrrolo[2,3-b]indole-2-carboxylic acid (PIC)
- 5-hydroxytryptophan (5-OH-Trp)[1]

Biological Activity and Signaling Pathways

Recent research has highlighted a significant biological role for Isoleucyl-Tryptophan in the context of metabolic disease. A 2024 study demonstrated that oral administration of Ile-Trp can prevent diabetic retinopathy in a mouse model of type 2 diabetes.[2] This protective effect is mediated through the gut-Indole/Aryl Hydrocarbon Receptor (AhR)/Pregnane X Receptor (PXR) signaling pathway.[2]

The proposed mechanism involves the absorption of the dipeptide, which then influences the gut microbiota to produce indole and its derivatives from tryptophan. These metabolites, in turn, activate AhR and PXR signaling in the gut, leading to improved gut barrier integrity, reduced systemic inflammation, and ultimately, prevention of retinal damage.[2]





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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. iovs.arvojournals.org [iovs.arvojournals.org]

- 3. Reactivity and degradation products of tryptophan in solution and proteins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. A simplified HPLC method for determination of tryptophan in some cereals and legumes - PubMed [pubmed.ncbi.nlm.nih.gov]
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